

Using 4-Fluoro-3-methoxybenzenethiol for agrochemical synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Fluoro-3-methoxybenzenethiol

Cat. No.: B8068408

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Application Note: Agrochemical Synthesis Using **4-Fluoro-3-methoxybenzenethiol**

Abstract

This technical guide details the utility of **4-Fluoro-3-methoxybenzenethiol** (CAS 1822665-11-1) as a high-value intermediate in the synthesis of next-generation agrochemicals. The specific substitution pattern—combining a metabolic blocking group (4-Fluoro) with a lipophilic modulator (3-Methoxy)—makes this thiol a critical scaffold for sulfonamide herbicides (e.g., PPO and ALS inhibitors) and thioether fungicides. This document provides validated protocols for its de novo synthesis, oxidative chlorination to sulfonyl chlorides, and downstream coupling, ensuring high yield and purity for research and development applications.

Chemical Profile & Strategic Value

Compound Identity:

- Name: **4-Fluoro-3-methoxybenzenethiol**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Registry Number: 1822665-11-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Molecular Formula:

[6][7]

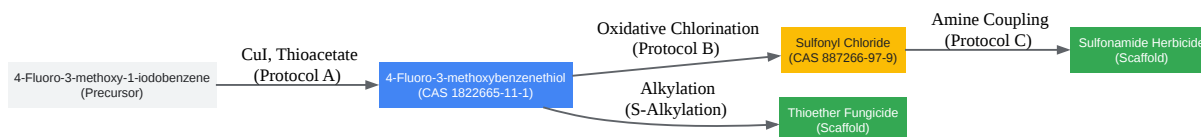
- Molecular Weight: 158.20 g/mol
- Key Derivative: 4-Fluoro-3-methoxybenzenesulfonyl chloride (CAS 887266-97-9)[8][9]

Agrochemical Significance: The 4-fluoro-3-methoxy motif is a "privileged scaffold" in modern pesticide design due to two synergistic effects:

- **Metabolic Stability (The Fluorine Effect):** The fluorine atom at the para position blocks metabolic oxidation (e.g., by cytochrome P450) at the most reactive site of the benzene ring, significantly extending the half-life of the active ingredient (AI) in the plant or pest.
- **Physicochemical Modulation (The Methoxy Effect):** The meta-methoxy group enhances lipophilicity () for better cuticular penetration while providing a handle for hydrogen bonding within the target enzyme's active site.

Synthesis Workflow & Pathways

The following diagram illustrates the critical pathways for utilizing this thiol, moving from precursor synthesis to active agrochemical scaffolds.



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Figure 1: Strategic synthesis workflow transforming the aryl iodide precursor into bioactive herbicide and fungicide scaffolds.

Experimental Protocols

Protocol A: De Novo Synthesis of 4-Fluoro-3-methoxybenzenethiol

Context: While available commercially, custom synthesis is often required to ensure fresh, disulfide-free material. This protocol uses a Copper(I)-catalyzed cross-coupling reaction, superior to diazonium routes for scale-up safety.

Reagents:

- 4-Fluoro-3-methoxy-1-iodobenzene (1.0 equiv)
- Potassium thioacetate (3.0 equiv)
- Copper(I) iodide (CuI) (10 mol%)
- 1,10-Phenanthroline (20 mol%)
- Toluene (Solvent)[[10](#)]
- NaOH (for hydrolysis)

Step-by-Step Methodology:

- Catalyst Formation: In a dry reaction vessel under
 , dissolve 4-fluoro-3-methoxy-1-iodobenzene (1.98 mmol) in anhydrous toluene (3 mL). Add CuI (0.19 mmol) and 1,10-phenanthroline (0.39 mmol).
- Thioacetylation: Add potassium thioacetate (5.95 mmol). Seal the vessel and heat to 100°C for 16 hours.
 - Mechanism:[[11](#)] The iodine is displaced by the thioacetate anion via a Cu-ligand complex intermediate.
- Work-up: Cool to room temperature (RT). Dilute with ethyl acetate (EtOAc) and water.[[10](#)] Wash the organic layer with brine, dry over

, and concentrate.[10] Purify via flash chromatography (Hexanes/EtOAc) to isolate the thioester intermediate.[10]

- Hydrolysis: Dissolve the thioester in degassed Methanol:Water (4:1). Add NaOH (3.0 equiv) and stir at RT for 30 minutes.
- Acidification: Carefully acidify with 1M HCl to pH 2. Extract immediately with DCM to prevent oxidation.
- Yield: Expect ~90-95% yield of the free thiol (pale yellow liquid).

Protocol B: Oxidative Chlorination to Sulfonyl Chloride

Context: Converting the thiol to 4-Fluoro-3-methoxybenzenesulfonyl chloride (CAS 887266-97-9) is the gateway to sulfonamide herbicides.

Reagents:

- **4-Fluoro-3-methoxybenzenethiol** (from Protocol A)
- N-Chlorosuccinimide (NCS) (3.0 equiv)
- 2M HCl (aq)
- Acetonitrile (ACN)

Step-by-Step Methodology:

- Preparation: Dissolve the thiol (10 mmol) in ACN (50 mL) and cool to 0°C.
- Chlorination: Add 2M HCl (15 mL). Portion-wise, add NCS (30 mmol) over 20 minutes, maintaining temperature <10°C.
 - Critical Control Point: The reaction is exothermic.[12] Rapid addition can lead to over-chlorination of the aromatic ring.
- Reaction: Stir at 10°C for 1 hour. The mixture will turn light yellow.[13]

- Isolation: Dilute with ice water (100 mL) and extract with diethyl ether. Wash organics with saturated (to remove succinimide) and brine.
- Storage: The resulting sulfonyl chloride is moisture-sensitive. Store under inert gas at -20°C or use immediately in Protocol C.

Protocol C: Sulfonamide Scaffold Assembly (Herbicide Synthesis)

Context: Coupling the sulfonyl chloride with a heterocyclic amine (e.g., an aminopyrimidine or triazine) is standard for creating ALS-inhibiting herbicides.

Reagents:

- 4-Fluoro-3-methoxybenzenesulfonyl chloride (1.0 equiv)
- Heterocyclic Amine (e.g., 2-amino-4,6-dimethoxypyrimidine) (0.95 equiv)
- Pyridine (Solvent/Base) or DCM +

Step-by-Step Methodology:

- Dissolution: Dissolve the heterocyclic amine (5 mmol) in dry pyridine (10 mL) under argon.
- Coupling: Add the sulfonyl chloride (5.2 mmol) dropwise at 0°C.
- Equilibration: Allow to warm to RT and stir for 4–12 hours. Monitor by TLC or LC-MS.
- Quench: Pour mixture into ice-cold 1M HCl to precipitate the sulfonamide.
- Purification: Filter the solid. Recrystallize from Ethanol/Water to obtain high-purity agrochemical scaffold.

Quantitative Data Summary

Parameter	4-Fluoro-3-methoxybenzenethiol	Sulfonyl Chloride Derivative
Physical State	Pale yellow liquid	Off-white/yellow solid
Boiling Point	~230°C (predicted)	N/A (decomposes)
Reaction Yield	95% (Thioacetylation route)	85-90% (Oxidative Chlorination)
Stability	Air-sensitive (oxidizes to disulfide)	Moisture-sensitive (hydrolyzes to acid)
Storage	4°C, under Nitrogen	-20°C, under Argon

Safety & Handling (E-E-A-T)

- **Stench Management:** Like all aryl thiols, this compound has a potent, disagreeable odor. All reactions must be performed in a fume hood. Glassware should be treated with bleach (sodium hypochlorite) immediately after use to oxidize residual thiol and neutralize odor.
- **Fluorine Safety:** While the C-F bond is stable, combustion of fluorinated compounds can release HF. Avoid high-temperature incineration without scrubbers.
- **Skin Contact:** The sulfonyl chloride derivative is a lachrymator and corrosive. Double-gloving (Nitrile) and face shields are mandatory during Protocol B.

References

- **Synthesis of 4-Fluoro-3-methoxybenzenethiol:**World Intellectual Property Organization (WIPO). Patent WO2021211974A1. "Hsd17b13 inhibitors and uses thereof." (Example 15, Step 2).
- **Sulfonyl Chloride Reactivity:**BenchChem. "4-Fluoro-3-methoxybenzenesulfonyl chloride Properties and Reactivity."
- **General Sulfonyl Chloride Synthesis:**Organic Syntheses. "Preparation of Sulfonyl Chlorides from Thiols." Org. Synth. 2008, 85, 10-14.

- Agrochemical Fluorine Chemistry: Journal of Pesticide Science. "Synthesis and application of trifluoromethylpyridines... in active agrochemical ingredients." (Context on Fluorine/Methoxy utility).

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Sources

- 1. 4-Fluoro-3-methoxybenzenethiol | 1822665-11-1 [sigmaaldrich.com]
- 2. 3-fluoro-4-methoxybenzenethiol | Sigma-Aldrich [sigmaaldrich.cn]
- 3. 4-Fluoro-3-methoxybenzenethiol (CAS No. 1822665-11-1) Suppliers @ ChemicalRegister.com [chemicalregister.com]
- 4. chembk.com [chembk.com]
- 5. CAS: 1822665-11-1 | CymitQuimica [cymitquimica.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 3-Fluoro-4-methoxythiophenol | 89818-27-9 [sigmaaldrich.com]
- 8. 4-Fluoro-3-(trifluoromethylsulfonyl)benzenesulfonyl chloride | 1027345-07-8 | Benchchem [benchchem.com]
- 9. 4-Cyano-3-fluorobenzenesulfonyl chloride | 881674-66-4 | Benchchem [benchchem.com]
- 10. WO2021211974A1 - Hsd17b13 inhibitors and uses thereof - Google Patents [patents.google.com]
- 11. mdpi.org [mdpi.org]
- 12. A Continuous Flow Sulfuryl Chloride-Based Reaction—Synthesis of a Key Intermediate in a New Route toward Emtricitabine and Lamivudine - PMC [pmc.ncbi.nlm.nih.gov]
- 13. 4-METHOXYBENZENETHIOL | 696-63-9 [chemicalbook.com]
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